

An In-depth Technical Guide to Haenamindole: Structure, Properties, and Biological Activities

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Compound of Interest

Compound Name: *Haenamindole*

Cat. No.: *B15600822*

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Abstract

Haenamindole is a structurally unique diketopiperazine alkaloid, first isolated from the marine-derived fungus *Penicillium* sp. KCB12F005. This complex natural product features a distinctive molecular architecture, possessing both a benzyl-hydroxypiperazindione and a phenyl-pyrimidoindole moiety. Its intricate structure has been elucidated through a combination of advanced spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and single-crystal X-ray crystallography. While initial screenings have indicated a lack of significant cytotoxic and broad-spectrum antimicrobial activity,

Haenamindole has demonstrated notable anti-insectan properties against the fall armyworm, *Spodoptera frugiperda*. This technical guide provides a comprehensive overview of the chemical structure, known biological activities, and the methodologies employed in the characterization of **Haenamindole**.

Chemical Structure and Elucidation

The chemical structure of **Haenamindole** is a key determinant of its biological activity. The planar structure was primarily determined through analysis of NMR and MS data, while its complex stereochemistry was established using advanced techniques such as Rotating-frame Overhauser Effect Spectroscopy (ROESY), the advanced Marfey's method, and confirmed by X-ray crystallography.^{[1][2][3][4]}

Spectroscopic Data

Detailed one-dimensional (^1H and ^{13}C) and two-dimensional NMR experiments were crucial in assembling the complex framework of **Haenamindole**. High-resolution mass spectrometry (HR-MS) was employed to determine the elemental composition and confirm the molecular weight.

Note: Specific, detailed tables of ^1H and ^{13}C NMR chemical shifts and HR-MS data were not available in the public domain at the time of this report. Researchers are advised to consult the primary literature for these specific datasets.

Stereochemistry

The absolute configuration of the chiral centers in **Haenamindole** was a significant challenge, addressed through a combination of methods. ROESY experiments provided insights into the spatial proximity of protons, aiding in the assignment of relative stereochemistry. The advanced Marfey's method, a powerful tool for determining the absolute configuration of amino acid residues, was also employed. Ultimately, single-crystal X-ray diffraction analysis provided an unambiguous determination of the three-dimensional structure and absolute stereochemistry of **Haenamindole**.^{[2][3]}

Biological Activity

Initial biological screenings of **Haenamindole** have revealed a specific spectrum of activity, with notable anti-insectan properties.

Anti-insectan Activity

Haenamindole has demonstrated significant anti-insectan activity against the fall armyworm (*Spodoptera frugiperda*), a major agricultural pest.^[3]

Table 1: Summary of Anti-insectan Activity of **Haenamindole**

Test Organism	Activity	Quantitative Data
Spodoptera frugiperda	Anti-insectan	Specific LC ₅₀ or LD ₅₀ values are not readily available in the public literature.

Cytotoxicity and Antimicrobial Activity

In contrast to its potent anti-insectan effects, **Haenamindole** has shown a lack of significant cytotoxicity against a range of human cancer cell lines and limited to no broad-spectrum antimicrobial activity in initial assays.

Table 2: Summary of Cytotoxicity and Antimicrobial Screening Results for **Haenamindole**

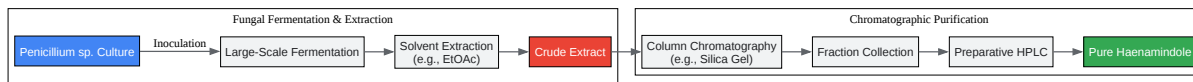
Assay Type	Cell Lines/Microorganisms Tested	Results
Cytotoxicity	Not specified in available literature	No significant activity reported.
Antimicrobial	Not specified in available literature	No significant activity reported.

Experimental Protocols

Detailed, step-by-step experimental protocols for the isolation, synthesis, and biological evaluation of **Haenamindole** are not fully detailed in the available literature. However, the general methodologies can be outlined.

Isolation of Haenamindole

Haenamindole is a fungal metabolite isolated from cultures of *Penicillium* species, such as *Penicillium* sp. KCB12F005 and *Penicillium lanosum*. A general workflow for its isolation is depicted below.



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A generalized workflow for the isolation of **Haenamindole**.

Synthesis of Haenamindole

The total synthesis of **Haenamindole** has not been reported in the reviewed literature. The complex, stereochemically rich structure of **Haenamindole** presents a significant synthetic challenge.

Bioassays

Standard protocols are presumed to have been used for the biological evaluation of **Haenamindole**.

- **Anti-insectan Assays:** These likely involved diet-incorporation or topical application assays using *Spodoptera frugiperda* larvae, with mortality or growth inhibition as endpoints.
- **Cytotoxicity Assays:** Standard assays such as MTT or MTS would be used to determine the IC₅₀ values against various cancer cell lines.
- **Antimicrobial Assays:** Broth microdilution or disk diffusion assays would be employed to determine the minimum inhibitory concentration (MIC) against a panel of bacteria and fungi.

Mechanism of Action and Signaling Pathways

The precise mechanism of action for the anti-insectan activity of **Haenamindole** has not yet been elucidated. Furthermore, there is no information available regarding any specific signaling pathways that may be modulated by this compound. The unique chemical structure of **Haenamindole** suggests that it may interact with novel biological targets, making it an intriguing subject for future mechanistic studies.

Conclusion and Future Directions

Haenamindole stands out as a fascinating and complex natural product with a unique chemical scaffold and selective biological activity. While its potential as a broad-spectrum therapeutic may be limited based on current data, its potent anti-insectan properties warrant further investigation for potential applications in agriculture. Future research should focus on several key areas:

- **Total Synthesis:** The development of a synthetic route to **Haenamindole** would not only confirm its structure but also provide access to analogs for structure-activity relationship (SAR) studies.
- **Mechanism of Action Studies:** Identifying the molecular target(s) of **Haenamindole** in insects is crucial for understanding its mode of action and for the rational design of more potent derivatives.
- **Exploration of Other Biological Activities:** A broader screening of **Haenamindole** against a more diverse range of biological targets could uncover additional, as-yet-unknown activities.

The study of **Haenamindole** underscores the vast and largely untapped chemical diversity of marine-derived microorganisms and their potential as a source of novel bioactive compounds.

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